

# The Discovery and Synthesis of Antitubercular Agent-30 (PAMCHD): A Technical Guide

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## Compound of Interest

Compound Name: Antitubercular agent-30

Cat. No.: B4182402

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## Abstract

Tuberculosis remains a significant global health threat, driven by the emergence of multidrug-resistant strains of *Mycobacterium tuberculosis*. This necessitates the discovery and development of novel antitubercular agents with unique mechanisms of action. This technical whitepaper details the discovery, synthesis, and biological evaluation of a promising candidate, 2-(((2-hydroxyphenyl)amino)methylene)-5,5-dimethylcyclohexane-1,3-dione, also known as **Antitubercular agent-30** or PAMCHD. This document provides a comprehensive overview of its synthesis, in vitro efficacy against both replicating and non-replicating persistent mycobacteria, and detailed experimental protocols for its characterization and evaluation.

## Introduction: The Emergence of a New Antitubercular Candidate

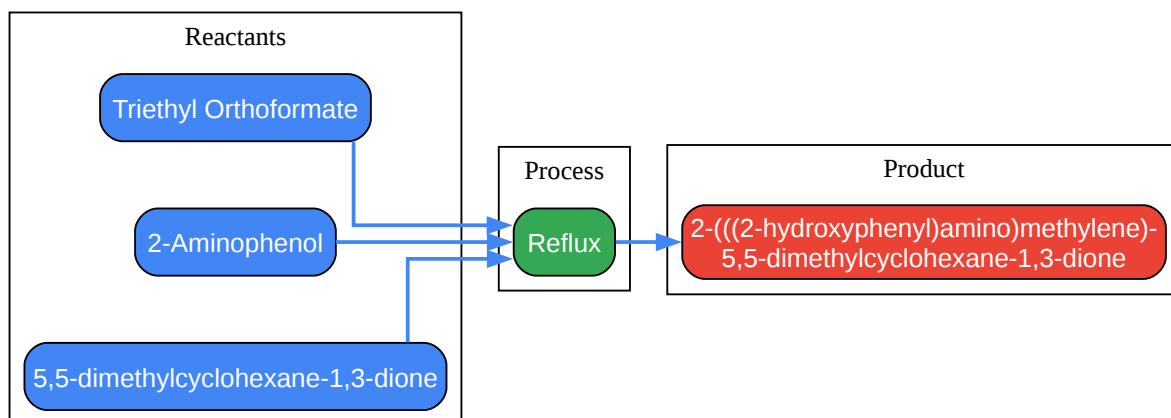
**Antitubercular agent-30** (PAMCHD) was identified as a promising hit from a whole-cell based phenotypic screening of a diverse library of small molecules against *Mycobacterium tuberculosis* H37Rv.<sup>[1][2]</sup> This compound, a derivative of cyclohexane-1,3-dione, has demonstrated significant in vitro activity, positioning it as a valuable lead for the development of new anti-TB drugs.<sup>[1][3][4][5]</sup> Notably, PAMCHD exhibits both tuberculostatic and tuberculocidal properties and maintains its efficacy against various drug-resistant clinical isolates.<sup>[1][3][5][6]</sup>

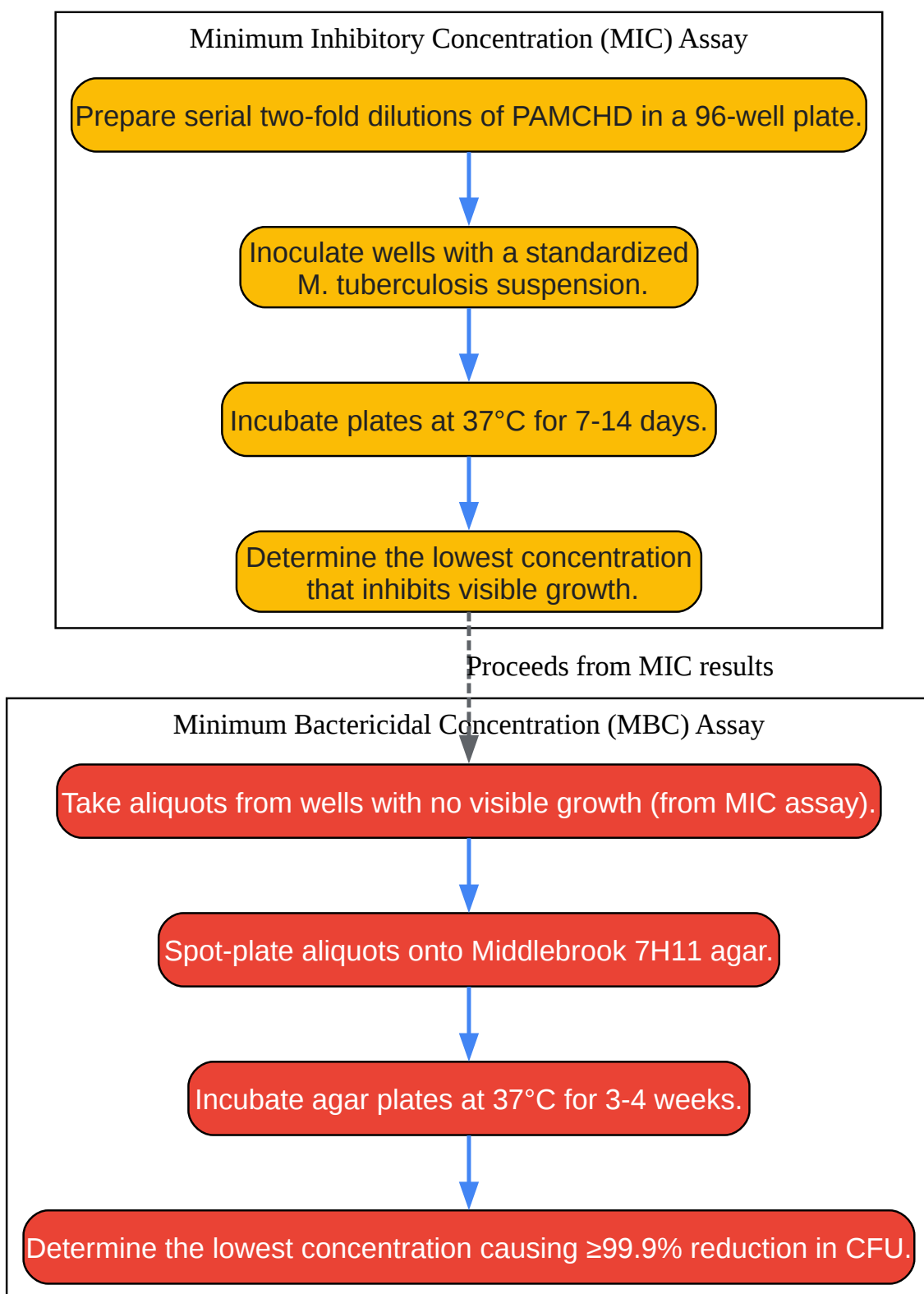
## Synthesis of Antitubercular Agent-30 (PAMCHD)

The synthesis of 2-(((2-hydroxyphenyl)amino)methylene)-5,5-dimethylcyclohexane-1,3-dione is achieved through a straightforward and efficient one-pot condensation reaction.<sup>[7]</sup>

### Synthetic Scheme

The reaction involves the condensation of 5,5-dimethylcyclohexane-1,3-dione (also known as dimedone) with 2-aminophenol in the presence of triethyl orthoformate, which acts as both a reactant and a dehydrating agent.<sup>[7]</sup>





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- To cite this document: BenchChem. [The Discovery and Synthesis of Antitubercular Agent-30 (PAMCHD): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b4182402#antitubercular-agent-30-discovery-and-synthesis]

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